

Technical Guide: Solubility & Handling of 2-Cyclopropoxyphenylboronic Acid

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Compound of Interest

Compound Name: 2-Cyclopropoxyphenylboronic acid

CAS No.: 225517-86-2

Cat. No.: B3034801

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CAS: 225517-86-2 | Formula: C

H

BO

| MW: 177.99 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

Executive Summary

2-Cyclopropoxyphenylboronic acid is a specialized organoboron intermediate used primarily in Suzuki-Miyaura cross-coupling reactions to introduce the 2-cyclopropoxyphenyl moiety—a valuable pharmacophore in drug discovery for modulating lipophilicity and metabolic stability.[\[1\]](#)
[\[2\]](#)

Unlike simple phenylboronic acids, this compound exhibits unique solubility behaviors driven by two competing structural factors:

- The Amphiphilic Cyclopropyl Ether: The cyclopropyl group adds lipophilicity (increasing solubility in non-polar organic solvents) but introduces steric bulk at the ortho position.

- The Boronic Acid Equilibrium: Like all arylboronic acids, it exists in a dynamic equilibrium between the free acid (monomer) and its trimeric anhydride (boroxine).[1] This equilibrium is solvent-dependent and critically impacts solubility measurements and stoichiometry.[1][2]

Physicochemical Profile

Understanding the fundamental properties is a prerequisite for selecting the correct solvent system.[1]

Property	Value / Characteristic	Impact on Solubility
Physical State	White to off-white powder	Surface area affects dissolution rate.[1][2]
pKa (Boronic Acid)	~8.8 - 9.0 (Estimated)	Ionizes in basic aqueous media (pH > 10), increasing water solubility.[1]
LogP (Predicted)	~2.0 - 2.4	Moderate lipophilicity; good solubility in organic ethers and chlorinated solvents.[1][2]
H-Bond Donor/Acceptor	2 Donors / 3 Acceptors	High affinity for protic solvents (Alcohols) and H-bond acceptors (DMSO, DMF).[1][2]
Stability	Acid-sensitive (Cyclopropane)	Avoid strong acids which may catalyze cyclopropyl ring opening.[1][2]

Solubility Landscape

The Boroxine-Acid Equilibrium

In solid state and non-polar solvents, **2-cyclopropoxyphenylboronic acid** tends to dehydrate into its cyclic trimer, the boroxine.[1] This is not an impurity but a reversible state.[1][2]

- In Wet Solvents (MeOH, Water): Equilibrium shifts toward the Free Acid (Monomer).[1]

- In Dry/Non-polar Solvents (Toluene, DCM): Equilibrium shifts toward the Boroxine (Trimer).
[\[1\]](#)

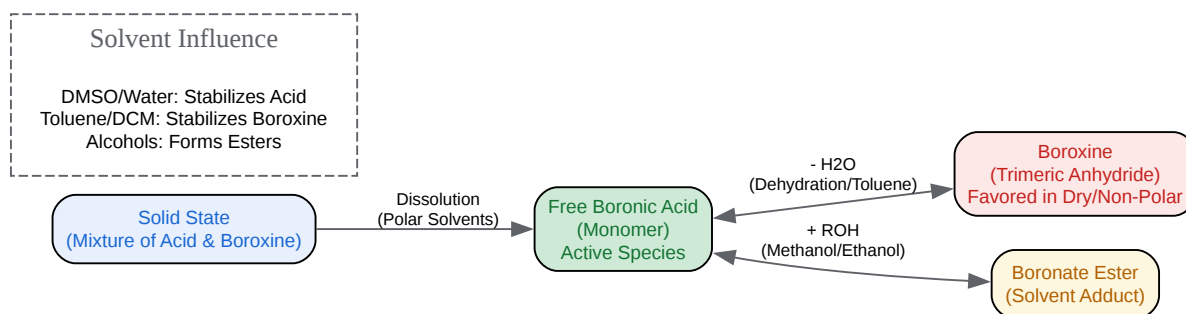
Solvent Compatibility Matrix

Data below is synthesized from empirical trends of ortho-substituted alkoxy-phenylboronic acids.

Solvent Class	Solubility	Mechanism & Notes
Alcohols (MeOH, EtOH)	High (>50 mg/mL)	Recommended for Stock Solutions. Forms reversible boronate esters.[1][2] High solubility due to H-bonding.[1][2]
Polar Aprotic (DMSO, DMF)	Very High (>100 mg/mL)	Best for Library Synthesis. The oxygen in DMSO acts as a Lewis base, coordinating to boron and stabilizing the monomer.[1]
Ethers (THF, 2-MeTHF, Dioxane)	High	Ideal for Reactions. Excellent balance of solubility and inertness for Suzuki coupling.[1]
Chlorinated (DCM, Chloroform)	Moderate to High	Soluble, but favors boroxine formation.[1] Good for extraction/workup.[1][2]
Hydrocarbons (Hexanes, Heptane)	Low (<1 mg/mL)	Used for Precipitation. The compound will crash out; useful for purification to remove non-polar impurities.[1]
Water	Low (pH < 7)	Poor solubility in neutral water. Soluble as the boronate salt in dilute base (NaOH/KCO).[1]

Mechanistic Visualization

The following diagram illustrates the dynamic species present in solution, which dictates the choice of solvent for analysis vs. reaction.



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Caption: Equilibrium dynamics of **2-Cyclopropoxyphenylboronic acid** in various solvent environments.[1]

Experimental Protocols

Protocol A: Standard Dissolution for Cross-Coupling

Context: Preparing a 0.5 M stock solution for a Suzuki-Miyaura reaction.

- Weighing: Weigh the desired amount of **2-Cyclopropoxyphenylboronic acid**.
 - Note: If the material has been stored for a long period, it may contain a higher ratio of boroxine.[1] This does not affect stoichiometry significantly as the boroxine hydrolyzes in situ under basic reaction conditions.[1]
- Solvent Choice:
 - Preferred: Tetrahydrofuran (THF) or 2-Methyltetrahydrofuran (2-MeTHF).[1][2]
 - Alternative: 1,4-Dioxane (if higher reaction temperatures >80°C are required).[1][2]
- Dissolution: Add the solvent to the powder.[1] Sonicate for 30–60 seconds.
 - Observation: The solution should be clear and colorless.[1] If turbidity persists, add small aliquots of Methanol (up to 5% v/v) to break H-bond aggregates.[1][2]

- Degassing: Sparge with Nitrogen or Argon for 5 minutes immediately after dissolution to prevent oxidative deborylation (formation of the phenol).

Protocol B: Recrystallization (Purification)

Context: Purifying the compound from oxidation byproducts (phenols) or protodeboronated species.

- Dissolve: Dissolve the crude solid in a minimum amount of hot Ethyl Acetate or DCM.^[1]
- Precipitate: Slowly add Hexanes or Heptane (Anti-solvent) while stirring until the solution turns slightly cloudy.^[1]
- Cool: Allow the mixture to cool to room temperature, then place in a fridge (4°C) for 2–4 hours.
- Filter: Collect the white precipitate via vacuum filtration.
- Dry: Dry under vacuum at room temperature.^{[1][2]} Avoid heating >50°C under vacuum, as this promotes dehydration to the boroxine.^[1]

Troubleshooting & Stability

Issue: Protodeboronation

Symptom: Low yield in coupling; presence of 1-(cyclopropyloxy)benzene (product minus boron).^[1] Cause: Ortho-substituted boronic acids are sterically crowded and electronically susceptible to C-B bond cleavage under high heat or strong base.^{[1][2]} Solution:

- Use milder bases (e.g., K

PO

instead of Na

CO

).^[1]

- Switch to anhydrous conditions (using Dioxane/K

PO

suspended).

- Use a precatalyst that activates rapidly at lower temperatures (e.g., Pd(dppf)Cl or XPhos Pd G2).[1]

Issue: Inconsistent NMR Data

Symptom: Broad peaks in

¹H NMR or multiple peaks in

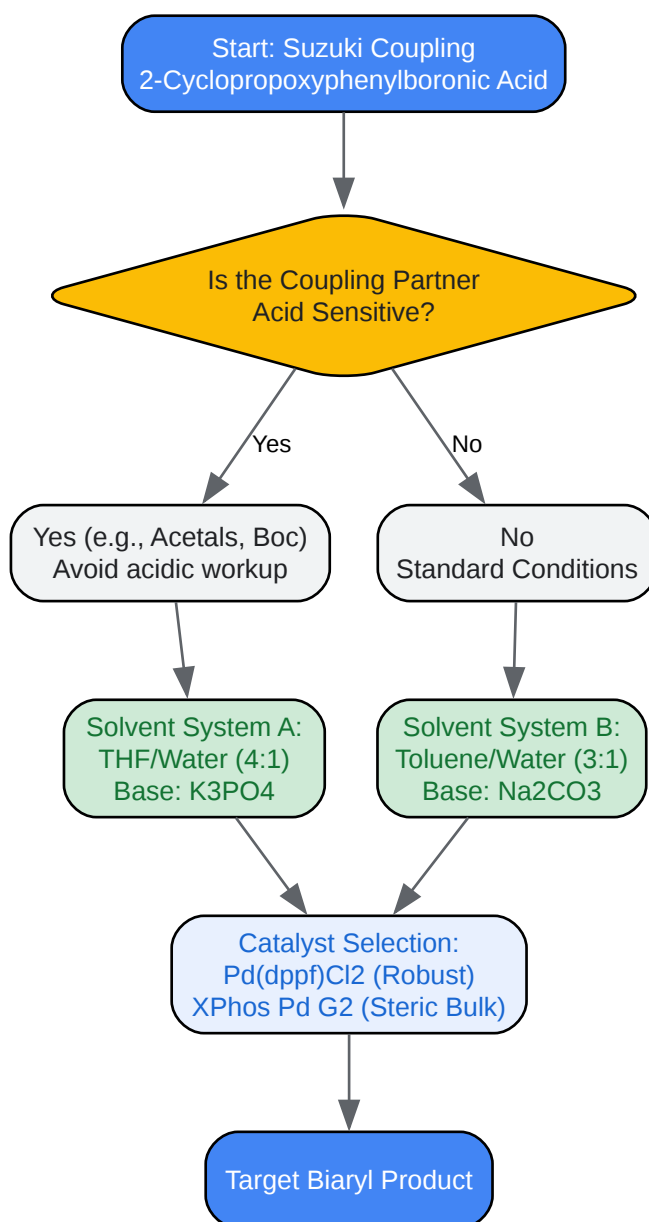
¹³C NMR.[1] Cause: Mixture of monomer and boroxine species in the NMR tube.[1] Solution: Add 1-2 drops of D

O or CD

OD to the CDCl

sample.[1][2] This forces the equilibrium entirely to the monomeric acid (or ester) form, sharpening the peaks.[1]

Suzuki Coupling Workflow (Solvent Selection)



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Caption: Decision tree for solvent and base selection in Suzuki couplings involving this intermediate.

References

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